

Technical Guide: Solubility & Phase Behavior of N,N-Diethylethanolammonium Chloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *n,n-Diethylethanolammonium chloride*

CAS No.: 4620-71-7

Cat. No.: B12341684

[Get Quote](#)

Executive Summary

N,N-Diethylethanolammonium chloride (CAS: 14426-20-1) is the hydrochloride salt of N,N-diethylethanolamine. In the pharmaceutical and chemical industries, it occupies a dual role:

- **Green Solvent Component:** It acts as a Hydrogen Bond Acceptor (HBA) to form Deep Eutectic Solvents (DES), replacing volatile organic solvents in extraction and synthesis.
- **Synthetic Precursor:** It is the stable precursor to 2-Chloro-N,N-diethylethylamine hydrochloride, a critical alkylating agent used in the synthesis of antiarrhythmics like Amiodarone.

Critical Distinction: Researchers must distinguish between the Alcohol Salt (Subject of this guide, stable, solubilizer) and the Chloro-Analog (Reactive nitrogen mustard precursor).

- **Subject:**
(Solubilizer/DES)

- Reactive Analog:

(Alkylating Agent)

Chemical Profile & Physicochemical Properties[1][2][3][4][5][6][7][8][9]

Property	Data
IUPAC Name	2-(Diethylamino)ethanol hydrochloride
CAS Number	14426-20-1 (often cited as 13989-32-7 in DES literature)
Molecular Formula	
Molecular Weight	153.65 g/mol
Physical State	White to off-white crystalline solid
Melting Point	133 – 136 °C
Hygroscopicity	High (Requires storage in desiccated conditions)
Acidity (pKa)	~9.8 (referring to the conjugate acid of the amine)

Solubility Landscape in Organic Solvents

The solubility of **N,N-Diethylethanolammonium chloride** follows the "like dissolves like" principle governed by ionic interactions and hydrogen bonding.

Solubility Data Table

Qualitative and semi-quantitative solubility at 25°C.

Solvent Class	Specific Solvent	Solubility Status	Mechanistic Insight
Polar Protic	Water	Very Soluble (>800 g/L)	Strong ion-dipole interactions; H-bonding with hydroxyl group.
Polar Protic	Methanol	Soluble	High dielectric constant supports ionic dissociation.
Polar Protic	Ethanol	Soluble	Soluble, though less than in methanol. Solubility increases significantly with temperature (>40°C).
Polar Aprotic	DMSO	Soluble	Excellent solvation of the ammonium cation.
Polar Aprotic	DMF	Soluble	Good solubility; often used as a reaction medium.
Chlorinated	Chloroform	Slightly Soluble	Limited solubility due to lower polarity.
Chlorinated	Dichloromethane	Sparingly Soluble	Often used to suspend the salt or extract the free base after neutralization.
Non-Polar	Toluene	Insoluble	Used as an anti-solvent to crystallize the salt from reaction mixtures.
Non-Polar	Hexane / Heptane	Insoluble	Complete lack of interaction with the ionic lattice.

Esters

Ethyl Acetate

Insoluble

Common anti-solvent
for purification.

Deep Eutectic Solvent (DES) Formation

Unlike traditional dissolution, this compound can liquefy when mixed with specific Hydrogen Bond Donors (HBDs) at moderate temperatures, forming a DES.^{[1][2]} This is critical for "green chemistry" applications where the salt acts as the solvent itself.

Common DES Systems:

- HBA: **N,N-Diethylethanolammonium chloride**^{[3][1][4]}
- HBDs: Urea, Ethylene Glycol, Glycerol, Zinc Chloride ().
- Behavior: When mixed (typically 1:2 or 1:3 molar ratio) and heated to 60-90°C, the lattice energy is disrupted, resulting in a stable liquid at room temperature.

Applications in Drug Development

Synthesis of Amiodarone & Procainamide

While the chloro-analog is the direct reagent, **N,N-Diethylethanolammonium chloride** is the stable starting material.

- Workflow: The alcohol salt is reacted with Thionyl Chloride () to generate the reactive alkyl chloride in situ or in a separate step, which then alkylates the drug scaffold (e.g., benzofuran for Amiodarone).

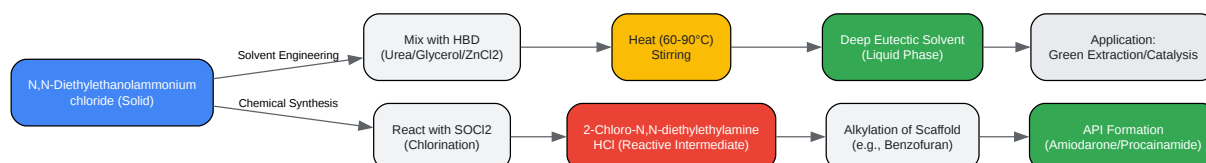
Green Extraction Solvents

DESs based on this salt are used to extract bioactive compounds (flavonoids, alkaloids) or remove heavy metals (Arsenic, Sodium salts) from aqueous streams.

- Advantage: Non-volatile, biodegradable, and tunable polarity.^[1]

Visualization: Synthetic & DES Workflow

The following diagram illustrates the divergent pathways for this compound in a drug development context.



[Click to download full resolution via product page](#)

Figure 1: Divergent workflows for **N,N-Diethylethan ammonium chloride** in solvent engineering vs. pharmaceutical synthesis.

Experimental Protocols

Protocol: Gravimetric Solubility Determination

Objective: To determine the saturation solubility in organic solvents (e.g., Ethanol).

- Preparation: Dry the **N,N-Diethylethan ammonium chloride** salt in a vacuum oven at 50°C for 4 hours to remove moisture.
- Saturation: Add excess salt to 10 mL of the target solvent (e.g., Ethanol) in a jacketed glass vial maintained at 25°C.
- Equilibration: Stir magnetically at 300 rpm for 24 hours.
- Filtration: Stop stirring and allow to settle for 1 hour. Filter the supernatant through a 0.45 µm PTFE syringe filter (pre-heated to 25°C to prevent precipitation).
- Quantification:
 - Pipette 5 mL of the filtrate into a pre-weighed evaporating dish.

- Evaporate the solvent under a gentle nitrogen stream or vacuum.
- Dry the residue at 60°C to constant weight.
- Calculation:

Protocol: Preparation of DES (1:3 Molar Ratio)

Objective: Create a liquid solvent using

as the HBD.

- Weighing: Weigh **N,N-Diethylethanolammonium chloride** (HBA) and Zinc Chloride (HBD) in a 1:3 molar ratio inside a glovebox (due to hygroscopicity of).
- Mixing: Transfer to a glass reactor with a magnetic stir bar.
- Heating: Heat the mixture to 90°C on a hotplate.
- Observation: Stir at 500 rpm. The solid powder will transition into a clear, homogeneous, viscous liquid within 1–2 hours.
- Storage: Store in a sealed desiccator. This DES can dissolve high concentrations of inorganic salts (e.g., NaCl).

References

- Merck Millipore. (2025). Safety Data Sheet: **N,N-Diethylethanolammonium chloride** for synthesis. [Link](#)
- Bagh, F. S. G., et al. (2013). "Solubility of Sodium Salts in Ammonium-Based Deep Eutectic Solvents." Journal of Chemical & Engineering Data, 58(8), 2154–2162. [Link](#)
- BenchChem. (2025).[5] A Comprehensive Technical Guide to 2-(Diethylamino)ethyl Chloride: Synthesis and Applications. [Link](#)

- Shahbaz, K., et al. (2011). "Prediction of the surface tension of deep eutectic solvents." Fluid Phase Equilibria, 319, 48-54. (Contextual reference for DES properties).
- Tokyo Chemical Industry (TCI). (2025). Product Specification: 2-(Diethylamino)ethanol Hydrochloride. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 3. asmedigitalcollection.asme.org [asmedigitalcollection.asme.org]
- 4. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- 5. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- To cite this document: BenchChem. [Technical Guide: Solubility & Phase Behavior of N,N-Diethylethanolammonium Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12341684/docs#technical-guide-solubility-phase-behavior-of-n-n-diethylethanolammonium-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)